Technical Monograph: Methyl 1-Naphthoate

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Compound of Interest	
Compound Name:	*Methyl 1-naphthoate*
CAS No.:	*28804-90-2*
Cat. No.:	*B7779008*

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Chemical Identity & Functional Profile

Executive Summary

Methyl 1-naphthoate (CAS: 2459-24-7) is the methyl ester of 1-naphthoic acid, distinct from its solid isomer methyl 2-naphthoate by its physical state (liquid at room temperature) and steric conformation. While primarily utilized as a synthetic intermediate in pharmaceutical chemistry, its value extends to photophysics, where it serves as a reference fluorophore with solvatochromic properties. This guide analyzes its physicochemical behavior, synthesis logic, and reactivity profile, emphasizing the steric influence of the peri-hydrogen atom.

Physicochemical Profile

Unlike methyl 2-naphthoate, which crystallizes readily (MP: ~77 °C), **methyl 1-naphthoate** remains liquid at standard ambient temperature and pressure. This phase difference is a direct consequence of the steric repulsion between the ester carbonyl group and the hydrogen atom at the C8 position (peri-position), which disrupts the planar stacking required for efficient crystal lattice formation.

Key Physical Data

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Property	Value	Technical Context
CAS Number	2459-24-7	Unique Identifier
Molecular Formula	$C_{12}H_{10}O_2$	MW: 186.21 g/mol
Physical State	Viscous Liquid	Contrast:[1] Methyl 2-naphthoate is solid.[2]
Boiling Point	166–168 °C	@ 12 mmHg (approx. 300 °C at 760 mmHg)
Density	1.173 g/mL	Higher density than water; lipophilic.
Refractive Index	1.612	High value due to aromatic conjugation.
Solubility	Organic Solvents	Miscible with EtOH, Et_2O, $CHCl_3$; insoluble in H_2O.

Synthesis & Process Chemistry

The synthesis of **methyl 1-naphthoate** is governed by the accessibility of the C1 position. Direct esterification is the standard industrial route, but laboratory scale-up often employs the Grignard method to ensure regioselectivity starting from 1-bromonaphthalene.

Method A: Acid-Catalyzed Fischer Esterification

The most robust protocol involves refluxing 1-naphthoic acid with excess methanol and a sulfuric acid catalyst.

- Yield: >90%
- Purification: Vacuum distillation is required to remove the high-boiling unreacted acid.

Method B: Grignard Carboxylation (De Novo Synthesis)

For isotopically labeled variants or high-purity needs, the pathway proceeds from naphthalene bromination.

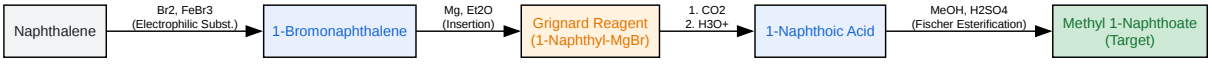
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Experimental Logic:

- Bromination: Electrophilic substitution of naphthalene yields 1-bromonaphthalene (kinetic product).
- Grignard Formation: Reaction with Mg in dry ether.
- Carboxylation: Quenching with CO_2 yields 1-naphthoic acid.
- Methylation: Treatment with $MeOH/H^+$ or Diazomethane (CH_2N_2).

Visualization: Synthesis Workflow

The following diagram illustrates the logical flow from raw naphthalene to the target ester, highlighting critical intermediates.



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Caption: Step-wise synthesis pathway from Naphthalene to **Methyl 1-Naphthoate** via Grignard intermediate.

Photophysical Properties

Methyl 1-naphthoate is a chromophore of significant interest due to its "prompt fluorescence" and sensitivity to solvent polarity.

Spectral Characteristics[5][6][7][8][9][10][11]

- Excitation Maximum (

  ): ~281 nm (

  transition).
- Emission Maximum (

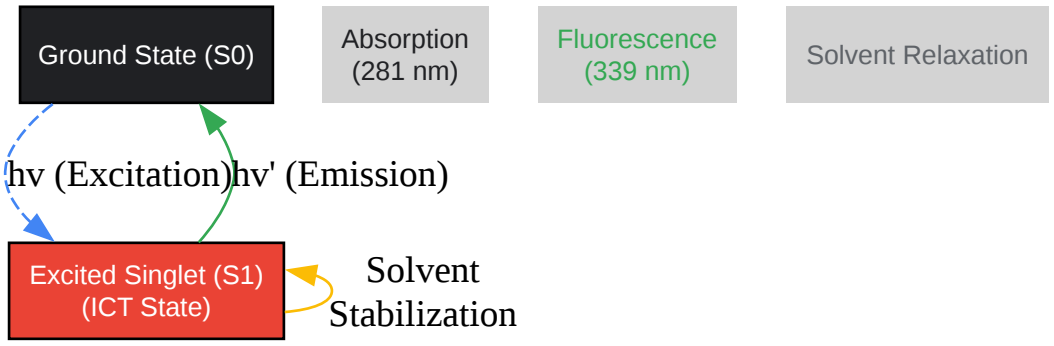
): ~339–350 nm (Solvent dependent).

- Stokes Shift: ~58 nm.

Expert Insight: Solvatochromism & The "Proximity Effect"

The fluorescence quantum yield and emission wavelength of **methyl 1-naphthoate** are sensitive to the solvent environment. In polar solvents, the emission redshifts due to the stabilization of the intramolecular charge transfer (ICT) excited state.

- Mechanism: The ester group acts as an electron acceptor, while the naphthalene ring acts as a donor. Upon excitation, the dipole moment increases. Polar solvents relax around this excited dipole, lowering its energy and shifting emission to longer wavelengths (Red Shift).[3]



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Caption: Simplified Jablonski diagram illustrating the excitation and solvent-stabilized emission cycle.

Chemical Reactivity Profile

The reactivity of **methyl 1-naphthoate** is dominated by the Steric Inhibition of Resonance caused by the peri-hydrogen (H8).

Hydrolytic Stability (Kinetics)

Methyl 1-naphthoate hydrolyzes significantly slower than methyl 2-naphthoate.

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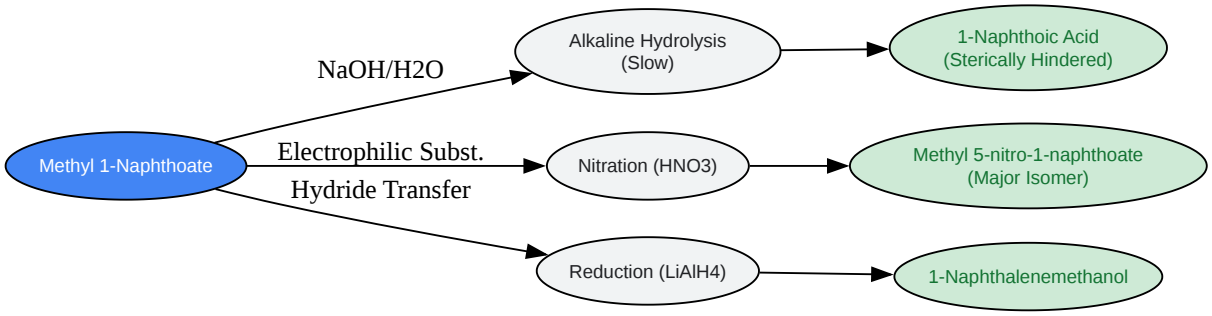
- Causality: The H8 atom sterically crowds the ester carbonyl carbon. This hinders the approach of the nucleophile (OH^-) during the formation of the tetrahedral intermediate in base-catalyzed hydrolysis.
- Implication: In metabolic stability assays, the 1-isomer often shows a longer half-life (

) compared to the 2-isomer analogues.

Electrophilic Aromatic Substitution

The ester group is electron-withdrawing (deactivating) and meta-directing (relative to itself). However, in the naphthalene system, substitution occurs on the ring not bearing the deactivated group.

- Major Products: Nitration or bromination will occur primarily at the C5 and C8 positions (alpha positions on the unsubstituted ring).



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Caption: Reactivity map showing major transformation pathways and regioselectivity.

Applications in R&D

- Metabolic Probe: Used as a substrate to evaluate esterase activity in liver microsomes. The cleavage to 1-naphthoic acid is easily monitored by HPLC.

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- Fluorescence Standard: Due to its high quantum yield and known Stokes shift, it is used to calibrate fluorescence spectrometers and study solvent polarity in complex mixtures.
- Fragrance Chemistry: While less common than the 2-isomer (which has a neroli/orange blossom scent), the 1-isomer is used for specific earthy/phenolic notes in perfumery.

Safety & Handling

- GHS Classification:
  - Eye Dam. 1 (H318): Causes serious eye damage.
  - Aquatic Chronic 2 (H411): Toxic to aquatic life with long-lasting effects.
- Handling Protocol: Wear chemical-resistant gloves (Nitrile) and tightly fitting safety goggles. Avoid aerosol formation.
- Storage: Store in a cool, dry place away from strong oxidizing agents.

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